

# An In-depth Technical Guide on 4-(2-Methyl-4-nitrophenyl)morpholine

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## Compound of Interest

Compound Name: 4-(2-Methyl-4-nitrophenyl)morpholine

Cat. No.: B1278214

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CAS Number: 223404-63-5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical entity **4-(2-Methyl-4-nitrophenyl)morpholine**, including its chemical and physical properties, a plausible synthetic route, and its potential biological relevance as a NEK7 inhibitor. This document is intended to serve as a foundational resource for researchers and professionals in the fields of medicinal chemistry, pharmacology, and drug development.

## Chemical and Physical Properties

**4-(2-Methyl-4-nitrophenyl)morpholine** is a morpholine derivative with a substituted nitrophenyl group. The presence of the morpholine ring, a common scaffold in medicinal chemistry, and the nitroaromatic moiety suggests potential for biological activity. A summary of its key chemical and physical data is presented in Table 1.

Property	Value	Source
CAS Number	223404-63-5	Chemical Supplier Catalogs
Molecular Formula	C <sub>11</sub> H <sub>14</sub> N <sub>2</sub> O <sub>3</sub>	Chemical Supplier Catalogs
Molecular Weight	222.24 g/mol	Chemical Supplier Catalogs
IUPAC Name	4-(2-Methyl-4-nitrophenyl)morpholine	Chemical Supplier Catalogs
Appearance	Solid	Predicted
Boiling Point	399.8 ± 42.0 °C	Predicted
Density	1.228 ± 0.06 g/cm <sup>3</sup>	Predicted
InChI Key	LQPUAYMERQENBC-UHFFFAOYSA-N	Chemical Supplier Catalogs

Table 1: Physicochemical Properties of **4-(2-Methyl-4-nitrophenyl)morpholine**

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **4-(2-Methyl-4-nitrophenyl)morpholine** is not readily available in published literature, a plausible synthetic route can be devised based on established methods for the synthesis of N-aryl morpholines. A common and effective method is the nucleophilic aromatic substitution (S<sub>N</sub>Ar) reaction.

### Proposed Synthetic Protocol: Nucleophilic Aromatic Substitution

This protocol describes the synthesis of **4-(2-Methyl-4-nitrophenyl)morpholine** from 2-fluoro-5-nitrotoluene and morpholine.

#### Materials:

- 2-Fluoro-5-nitrotoluene
- Morpholine
- Potassium carbonate (K<sub>2</sub>CO<sub>3</sub>) or other suitable base

- Dimethylformamide (DMF) or other suitable polar aprotic solvent
- Ethyl acetate
- Brine
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Silica gel for column chromatography

Procedure:

- To a solution of 2-fluoro-5-nitrotoluene (1.0 eq) in DMF, add morpholine (1.2 eq) and potassium carbonate (2.0 eq).
- Heat the reaction mixture to 80-100 °C and stir for 4-6 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and pour it into water.
- Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the desired product, **4-(2-Methyl-4-nitrophenyl)morpholine**.
- Characterize the final product using appropriate analytical techniques such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and mass spectrometry to confirm its identity and purity.



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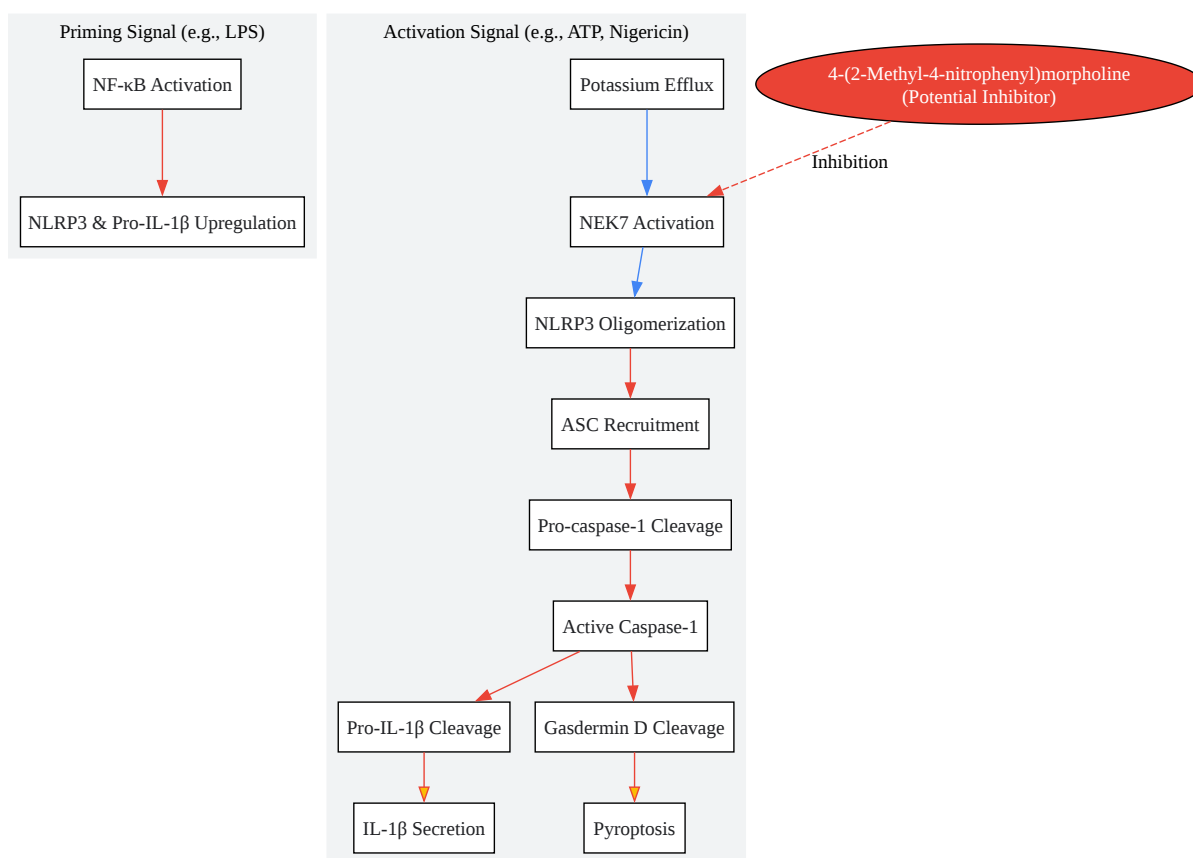
Caption: Proposed synthetic workflow for **4-(2-Methyl-4-nitrophenyl)morpholine**.

## Potential Biological Activity: NEK7 Inhibition

A patent has listed **4-(2-Methyl-4-nitrophenyl)morpholine** as a potential inhibitor of NIMA-related kinase 7 (NEK7). NEK7 is a serine/threonine kinase that plays a crucial role in the activation of the NLRP3 inflammasome, a key component of the innate immune system. Dysregulation of the NLRP3 inflammasome is implicated in a variety of inflammatory diseases.

### NEK7 and the NLRP3 Inflammasome Signaling Pathway

The activation of the NLRP3 inflammasome is a two-step process. The priming step involves the upregulation of NLRP3 and pro-IL-1 $\beta$  expression, typically through the NF- $\kappa$ B signaling pathway. The activation step is triggered by various stimuli, leading to the assembly of the inflammasome complex. NEK7 is essential for this activation step, acting downstream of potassium efflux to facilitate the interaction between NLRP3 subunits.



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Caption: NEK7's role in the NLRP3 inflammasome pathway and potential inhibition.

## Experimental Protocol: In Vitro NEK7 Inhibition Assay

To evaluate the inhibitory activity of **4-(2-Methyl-4-nitrophenyl)morpholine** against NEK7, a biochemical kinase assay can be performed. This protocol provides a general framework.

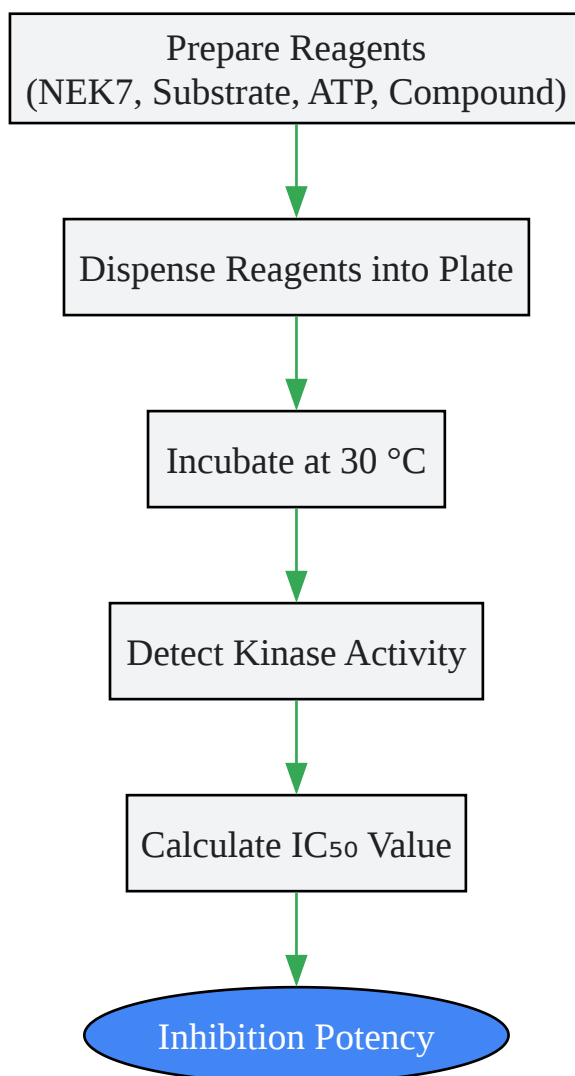
### Materials:

- Recombinant human NEK7 enzyme
- Suitable kinase substrate (e.g., myelin basic protein)
- ATP (Adenosine triphosphate)
- Kinase assay buffer
- **4-(2-Methyl-4-nitrophenyl)morpholine** (test compound)
- Positive control inhibitor (e.g., a known NEK7 inhibitor)
- Detection reagent (e.g., ADP-Glo™ Kinase Assay kit)
- 96-well or 384-well plates

### Procedure:

- Prepare a serial dilution of the test compound, **4-(2-Methyl-4-nitrophenyl)morpholine**, in an appropriate solvent (e.g., DMSO).
- In a multi-well plate, add the kinase assay buffer, the NEK7 enzyme, and the substrate.
- Add the diluted test compound or control to the wells.
- Initiate the kinase reaction by adding ATP.
- Incubate the plate at a specified temperature (e.g., 30 °C) for a defined period (e.g., 60 minutes).
- Stop the reaction and measure the kinase activity using a suitable detection method that quantifies either the amount of phosphorylated substrate or the amount of ADP produced.

- Plot the percentage of inhibition against the logarithm of the compound concentration to determine the  $IC_{50}$  value.



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Caption: General workflow for an in vitro NEK7 kinase inhibition assay.

## Conclusion

**4-(2-Methyl-4-nitrophenyl)morpholine** is a readily synthesizable compound with potential therapeutic applications as a NEK7 inhibitor. Its connection to the NLRP3 inflammasome pathway suggests its utility in the research and development of treatments for a range of inflammatory disorders. Further investigation is warranted to confirm its biological activity and

to elucidate its precise mechanism of action. This guide provides the foundational information necessary for researchers to embark on such studies.

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